

A Technical Guide to the Thermal Stability and Decomposition of Solvent Yellow 124

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Compound of Interest

Compound Name: Solvent yellow 124

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This technical guide provides a comprehensive overview of the thermal properties of **Solvent Yellow 124** (C.I. 111155), a synthetic azo dye utilized as a fuel marker. Understanding the thermal stability and decomposition characteristics of this compound is critical for its application and for assessing its behavior under various environmental and industrial conditions. This document summarizes available quantitative data, presents detailed experimental protocols for thermal analysis, and visualizes the analytical workflow.

Core Properties of Solvent Yellow 124

Solvent Yellow 124, with the IUPAC name N-ethyl-N-[2-[1-(2-methylpropoxy)ethoxy]ethyl]-4-phenyldiazenylaniline, is recognized for its use as a "Euromarker" in the European Union to distinguish between fully taxed diesel fuel and lower-taxed heating oil.^{[1][2]} Its chemical structure imparts a characteristic yellow color and solubility in nonpolar solvents.^{[1][3]}

Thermal Stability and Decomposition Data

Solvent Yellow 124 exhibits moderate to high thermal stability, making it suitable for its intended applications in fuel systems where it may be exposed to elevated temperatures.^{[3][4]} The available data on its thermal properties are summarized in the table below.

Property	Value	Source
Boiling Point	556.2 °C	[3][4]
Decomposition Temperature	~300 °C	[3]
Minimum Heat Resistance	100 °C	[3][5][6]
Heat Resistance	240 °C	[2]

Note: The reported values may vary based on the experimental conditions and purity of the sample.

Experimental Protocols for Thermal Analysis

To determine the thermal stability and decomposition profile of **Solvent Yellow 124**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the recommended analytical techniques.[7] The following protocols provide a standardized approach for these analyses.

Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of **Solvent Yellow 124** as a function of temperature, identifying the onset of decomposition and quantifying mass loss at different stages.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the **Solvent Yellow 124** sample into a ceramic or platinum TGA pan.[8]
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to create an inert atmosphere and prevent oxidative degradation.[8][9]
- Temperature Program:

- Equilibrate the sample at a starting temperature, typically ambient (e.g., 25-30 °C).
- Heat the sample at a linear heating rate (e.g., 10 °C/min) to a final temperature sufficient to ensure complete decomposition (e.g., 600-800 °C).[8][9]
- Data Acquisition: Continuously record the sample's mass as a function of temperature throughout the heating program.[8]
- Data Analysis:
 - Plot the percentage of initial mass versus temperature to obtain the TGA curve.
 - The onset temperature of decomposition is determined from the initial significant mass loss.
 - The derivative of the TGA curve (DTG curve) can be plotted to identify the temperatures of maximum decomposition rates.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow to or from the **Solvent Yellow 124** sample as a function of temperature, identifying phase transitions such as melting and the onset of exothermic or endothermic decomposition processes.

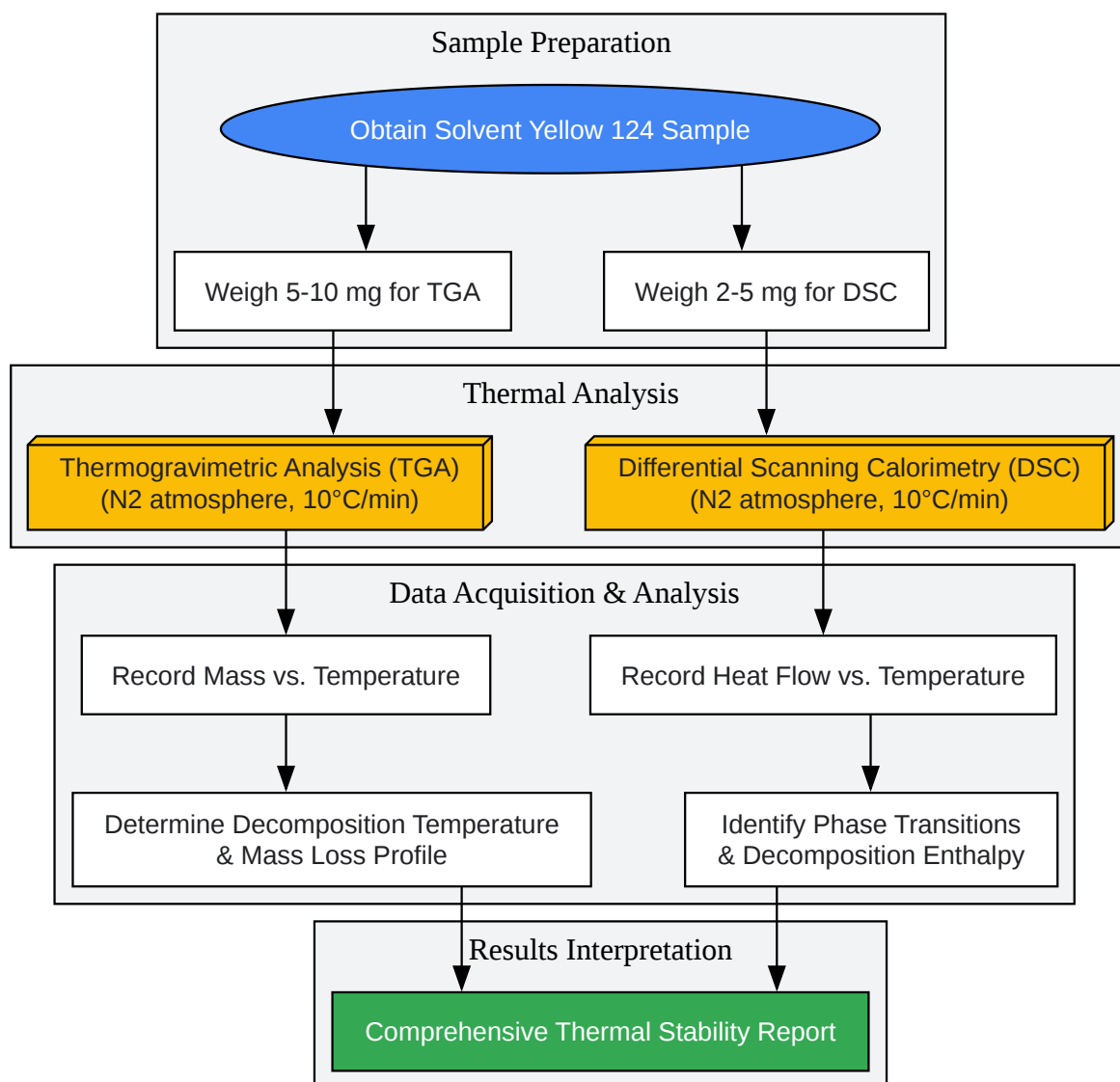
Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of the **Solvent Yellow 124** sample into an aluminum DSC pan and hermetically seal it. An empty, sealed pan is used as a reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Temperature Program:
 - Equilibrate the sample at a starting temperature below any expected transitions.

- Heat the sample at a controlled, linear heating rate (e.g., 10 °C/min) through the temperature range of interest.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis:
 - Plot the heat flow versus temperature to obtain the DSC thermogram.
 - Endothermic peaks typically represent melting, while exothermic peaks can indicate decomposition or crystallization.
 - The onset temperature of peaks provides information on the initiation of these thermal events.

Visualized Experimental Workflow

The logical flow of analyzing the thermal properties of **Solvent Yellow 124** is depicted in the following diagram.



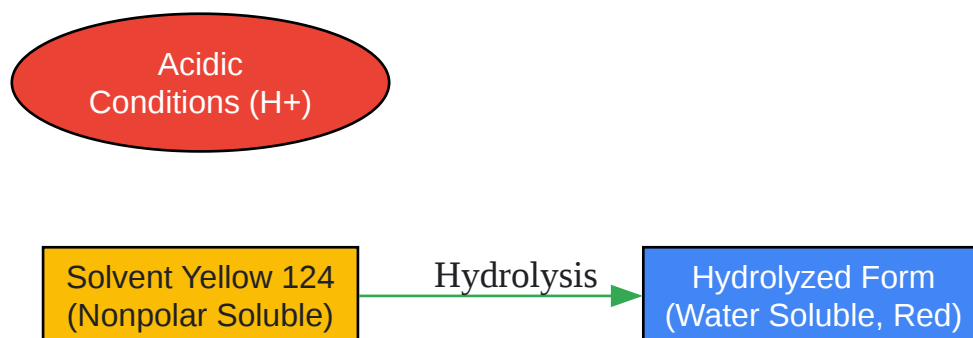
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Caption: Workflow for Thermal Analysis of **Solvent Yellow 124**.

Hydrolysis of Solvent Yellow 124

A key chemical property of **Solvent Yellow 124** is its susceptibility to hydrolysis under acidic conditions.^{[1][3]} This reaction cleaves the acetal group, rendering the dye water-soluble and

causing a color change to red, similar to the pH indicator methyl orange.[1] This property is fundamental to its use as a marker, as it allows for easy extraction and detection from the fuel matrix.[1] The relationship is illustrated below.



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Caption: Acid-catalyzed Hydrolysis of **Solvent Yellow 124**.

This guide provides a foundational understanding of the thermal characteristics of **Solvent Yellow 124**. For specific applications, it is recommended to perform thermal analysis on the particular batch of the dye being used to obtain precise data.

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